

Navigating the Solubility of m-PEG16-SH: A Technical Guide

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Compound of Interest

Compound Name: *m*-PEG16-SH

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For researchers, scientists, and drug development professionals, understanding the solubility of methoxy-polyethylene glycol-thiol (**m-PEG16-SH**) is critical for its effective application in bioconjugation, nanoparticle functionalization, and drug delivery systems. This guide provides a comprehensive overview of **m-PEG16-SH** solubility in various solvents, outlines experimental protocols for solubility determination, and visualizes the factors influencing its behavior in solution.

Core Concepts in m-PEG16-SH Solubility

The solubility of **m-PEG16-SH**, a heterobifunctional PEG linker with a terminal methoxy group and a reactive thiol group, is governed by the physicochemical properties of its polyethylene glycol backbone. The ether linkages in the PEG chain are capable of forming hydrogen bonds with protic solvents, while the overall non-polar character of the ethylene units contributes to its solubility in organic solvents. The terminal thiol group, while reactive, generally has a minor impact on the overall solubility profile of the molecule.

Quantitative and Qualitative Solubility Data

While specific quantitative solubility data for **m-PEG16-SH** is not extensively documented in publicly available literature, valuable information can be extrapolated from technical data sheets for general m-PEG-SH compounds. The following table summarizes the available solubility information.

Solvent Class	Solvent	Reported Solubility
Polar Protic	Water	Soluble, with one source specifying a solubility of at least 10 mg/mL for a clear solution.[1][2][3] The hydrophilic PEG backbone contributes to its high aqueous solubility.[4][5]
Ethanol	Soluble, with a reported value of at least 10 mg/mL for a clear solution.	
Polar Aprotic	Dimethyl sulfoxide (DMSO)	Soluble, with a reported value of at least 10 mg/mL for a clear solution.
Dimethylformamide (DMF)	Soluble.	
Non-Polar	Chloroform	Soluble, with a reported value of at least 10 mg/mL for a clear solution.
Methylene Chloride (DCM)	Soluble.	
Toluene	Less soluble.	
Ether	Not soluble.	

It is important to note that the appearance of m-PEG-SH can range from a white/off-white solid to a semi-solid or liquid depending on its molecular weight.

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a compound like **m-PEG16-SH** involves the following steps:

Objective: To determine the approximate solubility of **m-PEG16-SH** in a given solvent at a specified temperature.

Materials:

- **m-PEG16-SH**
- Selected solvents (e.g., water, ethanol, DMSO)
- Analytical balance
- Vortex mixer
- Centrifuge
- Calibrated micropipettes
- Vials or test tubes
- Thermostatic shaker or water bath

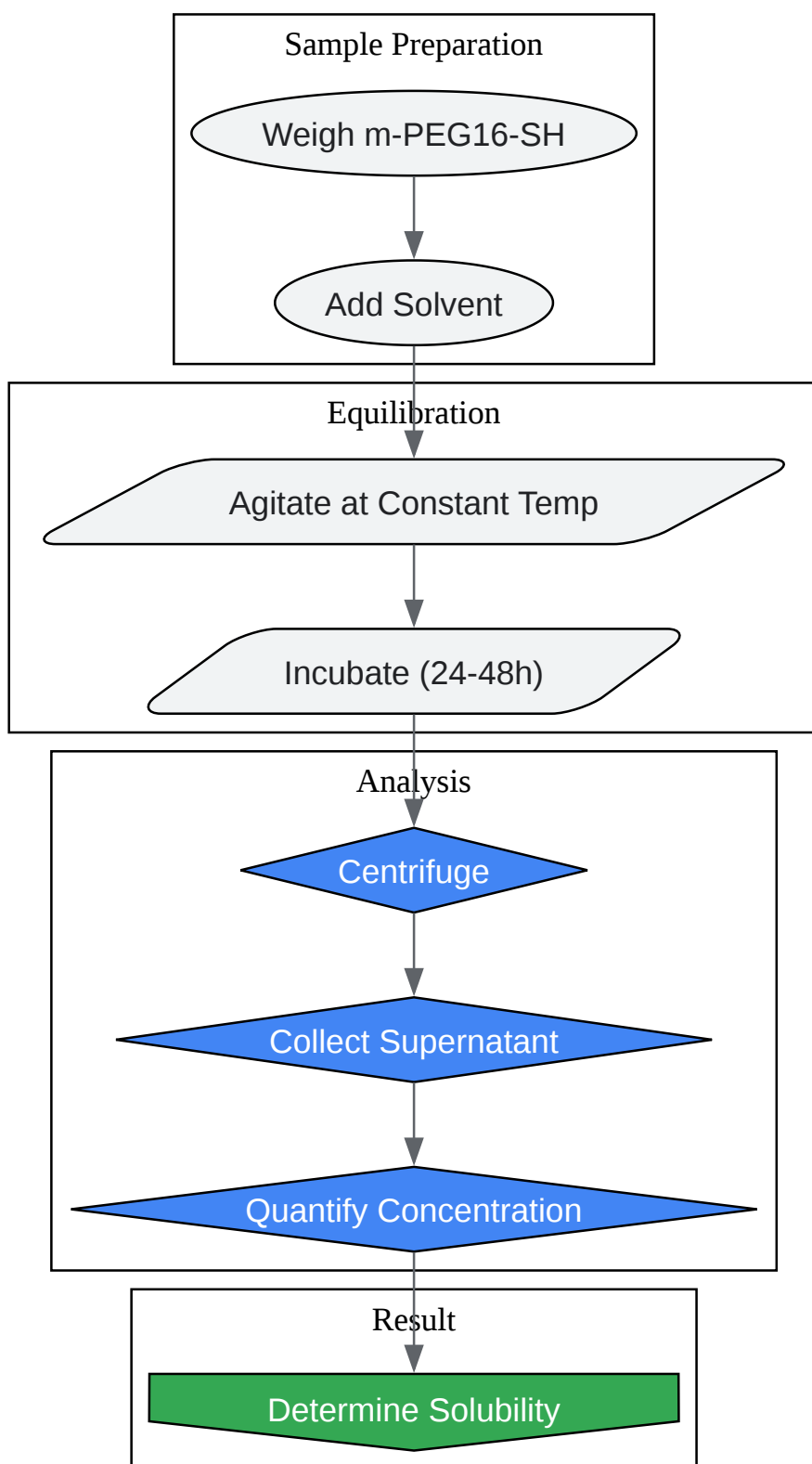
Procedure:

- **Preparation of Stock Solutions:** Prepare a high-concentration stock solution of **m-PEG16-SH** in a solvent in which it is known to be freely soluble (e.g., DMSO).
- **Serial Dilutions:** Perform serial dilutions of the stock solution to create a range of concentrations.
- **Equilibration:** Add a known amount of **m-PEG16-SH** to a fixed volume of the test solvent in a vial.
- **Agitation:** Agitate the samples at a constant temperature using a thermostatic shaker until equilibrium is reached (typically 24-48 hours). This ensures that the solvent is fully saturated.
- **Phase Separation:** Centrifuge the samples to pellet any undissolved solute.
- **Quantification:** Carefully collect an aliquot of the supernatant and determine the concentration of the dissolved **m-PEG16-SH** using a suitable analytical method (e.g., HPLC, UV-Vis spectroscopy after derivatization, or gravimetric analysis after solvent evaporation).

- Solubility Calculation: The determined concentration represents the solubility of **m-PEG16-SH** in that solvent at the specified temperature.

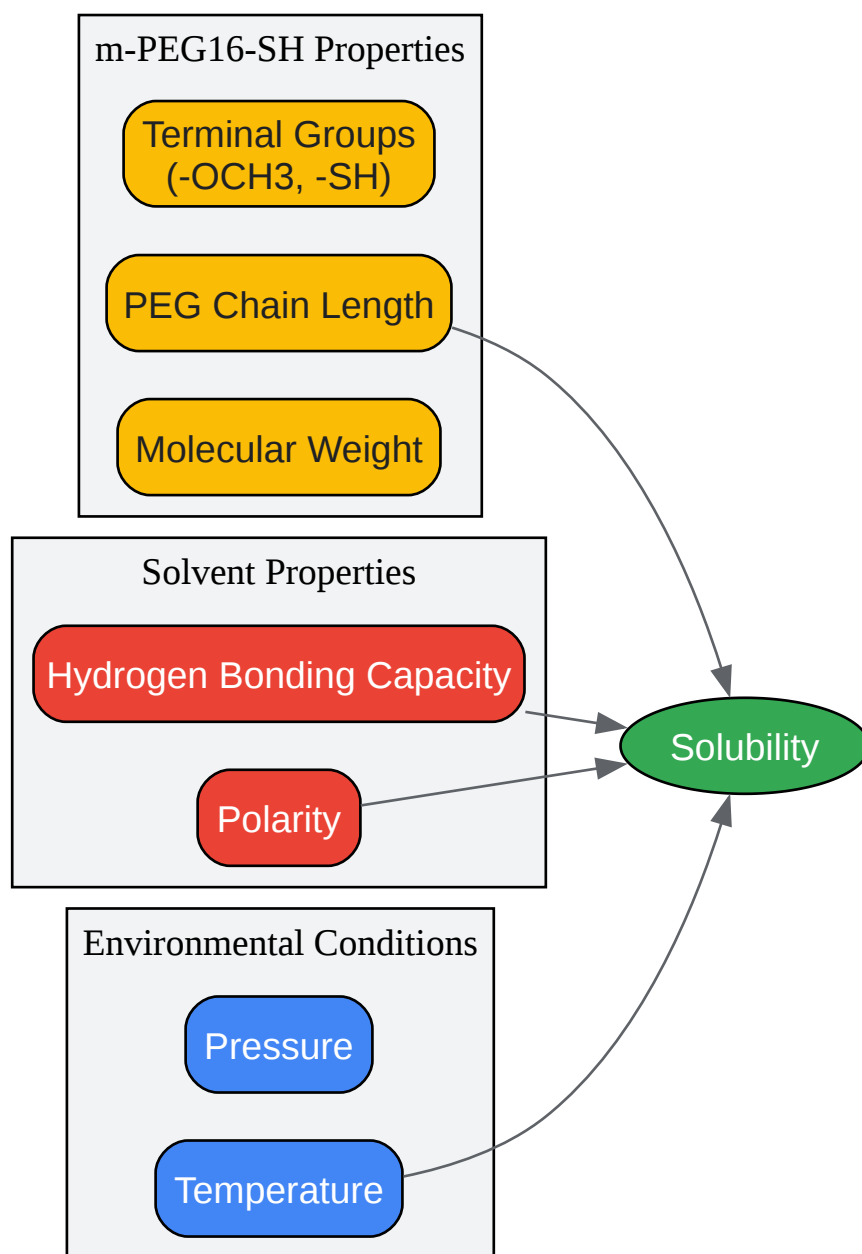
Visualizing Experimental and Logical Frameworks

To further clarify the processes and concepts discussed, the following diagrams are provided.



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Experimental workflow for determining *m*-PEG16-SH solubility.



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*Factors influencing the solubility of **m-PEG16-SH**.*

In conclusion, **m-PEG16-SH** exhibits broad solubility in a range of aqueous and organic solvents, making it a versatile tool in biomedical research. For applications requiring precise concentrations, it is recommended to experimentally verify the solubility in the specific solvent system and conditions being used.

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